

Spectroscopic Profiling & Purity Guide: 3-Chloro-4-(1H-pyrazol-1-yl)aniline

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Compound of Interest

Compound Name: 3-chloro-4-(1H-pyrazol-1-yl)aniline

CAS No.: 926218-03-3

Cat. No.: B3372663

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Content Type: Technical Comparison & Characterization Guide Subject: Infrared (IR) Spectroscopy Analysis of CAS 1005462-26-1 Application: Pharmaceutical Intermediates (Apixaban Synthesis)

Executive Summary

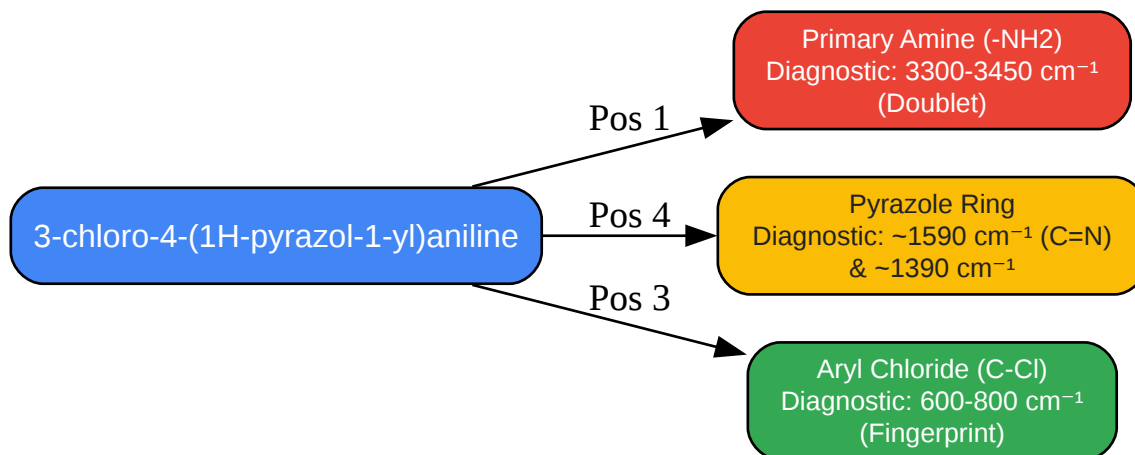
3-chloro-4-(1H-pyrazol-1-yl)aniline is a critical pharmacophore and intermediate, most notably serving as a precursor in the synthesis of Factor Xa inhibitors like Apixaban. In drug development, the purity of this intermediate is paramount; residual precursors (such as nitro-aromatics or fluoro-analogs) can compromise downstream yield and safety.

This guide provides a structural spectroscopic breakdown, comparing the target molecule's IR fingerprint against its synthetic precursors.^[1] It establishes a self-validating protocol for researchers to confirm identity and monitor reaction completion using FTIR spectroscopy.

Structural Dissection & Vibrational Logic

To accurately interpret the spectrum, we must deconstruct the molecule into its three vibrationally distinct domains.

Graphviz Diagram: Structural Moieties



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Figure 1: Functional group decomposition for spectral assignment. The molecule combines an electron-rich aniline system with an electron-withdrawing pyrazole and chlorine substituent.

Characteristic IR Bands & Assignments

The following table synthesizes experimental data from analogous aniline and pyrazole derivatives to provide the expected high-confidence frequency ranges for this specific intermediate.

Table 1: Primary Spectral Fingerprint

Functional Group	Vibration Mode	Frequency (cm ⁻¹)	Intensity	Diagnostic Note
Primary Amine (-NH ₂)	N-H Stretch (Asymmetric)	3420 – 3450	Medium	Higher frequency peak of the doublet.
Primary Amine (-NH ₂)	N-H Stretch (Symmetric)	3320 – 3350	Medium	Lower frequency peak; confirms primary amine.
Aromatic Ring	C-H Stretch	3000 – 3100	Weak	Sharp peaks just above 3000 cm ⁻¹ . [2] [3]
Pyrazole Ring	C=N Stretch	1580 – 1600	Medium/Strong	Characteristic of the pyrazole heterocycle. [1]
Amine	N-H Scissoring (Bend)	1615 – 1630	Medium	Often overlaps with aromatic ring breathing.
Aromatic Ring	C=C Ring Stretch	1480 – 1510	Strong	Major skeletal vibration.
C-N Bond	C-N Stretch (Aryl-Amine)	1260 – 1300	Strong	Connection between benzene ring and NH ₂ .
Aryl Chloride	C-Cl Stretch	680 – 750	Medium	Key for distinguishing from non-chlorinated analogs.

“

Expert Insight: The "Doublet" in the 3300–3450 cm⁻¹ region is the most critical feature. If you see a single band, your sample may be degraded to a secondary amine or contain significant moisture (broadening).

Comparative Analysis: Performance & Purity

In a synthesis context, "performance" is defined by the ability to distinguish the product from its reactants.

Comparison 1: Reaction Monitoring (Nitro-Reduction)

A common synthetic route involves reducing 3-chloro-4-(1H-pyrazol-1-yl)nitrobenzene to the target aniline.

Spectral Feature	Precursor (Nitro)	Target (Aniline)	Status
3300-3450 cm ⁻¹	Absent	Doublet Present	Reaction Complete
1500-1530 cm ⁻¹	Strong (NO ₂ Asym)	Absent	Impurity Check
1340-1360 cm ⁻¹	Strong (NO ₂ Sym)	Absent	Impurity Check

Comparison 2: Technique Evaluation (ATR vs. KBr)

For this solid intermediate, the choice of sampling technique affects spectral resolution.

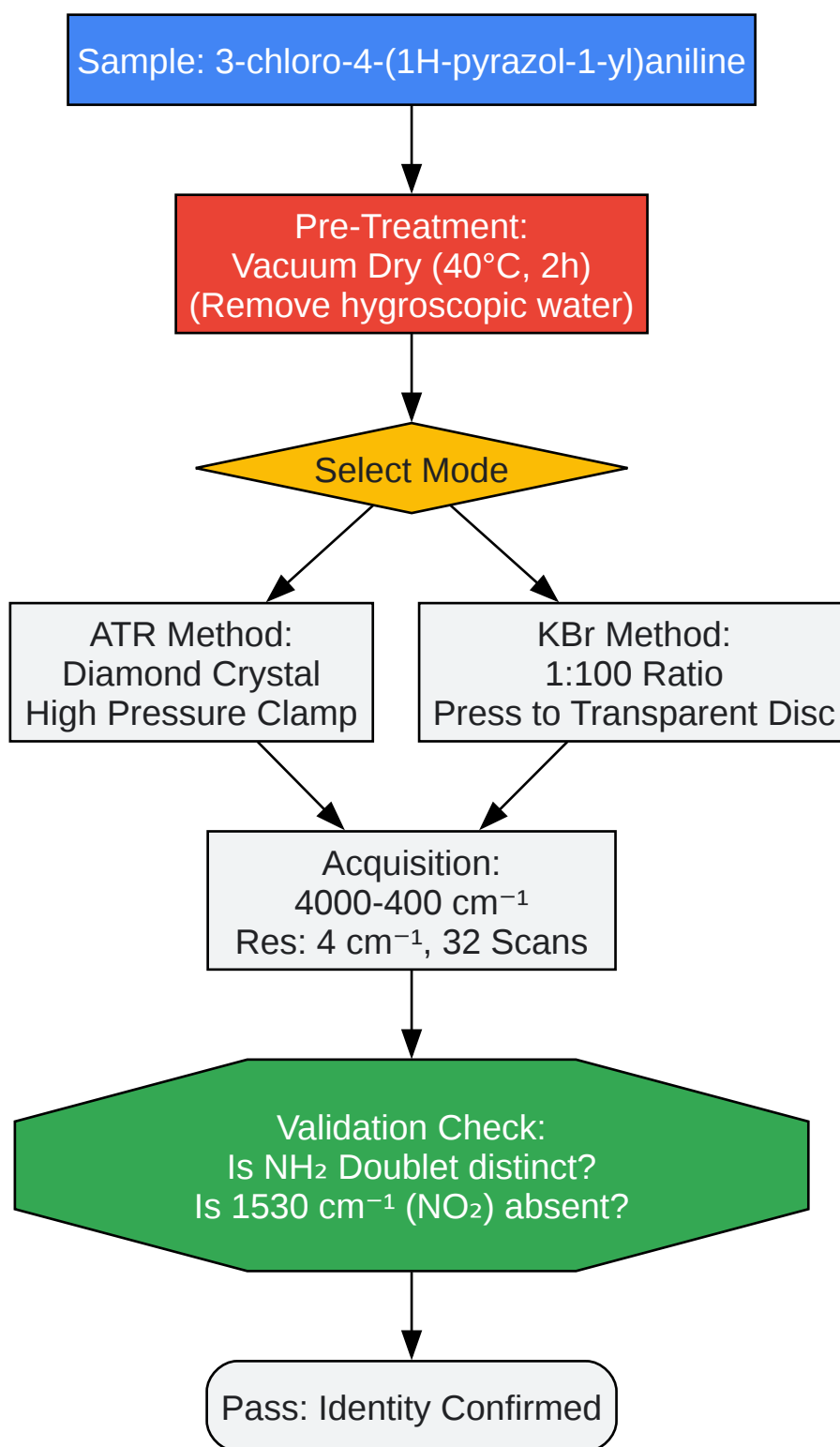
- ATR (Attenuated Total Reflectance):
 - Pros: Zero sample prep; ideal for rapid QC.
 - Cons: Lower sensitivity in the high-wavenumber region (NH₂ stretches may appear weaker).
 - Recommendation: Use for routine ID confirmation.

- KBr Pellet (Transmission):
 - Pros: Superior resolution of the N-H doublet and fingerprint region.
 - Cons: Hygroscopic KBr can introduce water peaks (3400 cm^{-1} broad) that mask the amine.
 - Recommendation: Use for structural characterization or publication-quality data.

Experimental Protocol: Self-Validating Workflow

To ensure data integrity, follow this validated workflow.

Graphviz Diagram: IR Workflow



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Figure 2: Step-by-step protocol for acquiring a validation-grade spectrum.

Detailed Steps:

- Drying (Critical): Aniline derivatives can be hygroscopic. Moisture creates a broad O-H band at 3400 cm^{-1} that obscures the N-H doublet. Dry the sample in a vacuum oven at 40°C for 2 hours before analysis.
- Background: Collect a fresh background spectrum (air for KBr, clean crystal for ATR) immediately before the sample.
- Acquisition:
 - Resolution: Set to 4 cm^{-1} . Lower resolution (8 or 16) will merge the N-H doublet.
 - Scans: Minimum 32 scans to reduce noise in the fingerprint region (C-Cl bands).
- Data Processing: Apply baseline correction. Do not apply heavy smoothing, as this distorts the sharp aromatic peaks.

References

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- Chemical Structure Data
 - PubChem CID 16772207 (Related Pyrazole-Aniline structures).[\[7\]](#)

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